An In-depth Technical Guide to 2-Chloro-6-methylpyridin-3-amine

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Compound of Interest

Compound Name:	*3-Amino-2-chloro-6-picoline*
CAS No.:	*39745-40-9*
Cat. No.:	*B1272737*

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This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals focused on the strategic utilization of 2-Chloro-6-methylpyridin-3-amine. This document provides an in-depth exploration of its chemical identity, physicochemical properties, synthesis, reactivity, and safety protocols, underscoring its significance as a versatile intermediate in the synthesis of complex molecular architectures.

Chemical Identity and Nomenclature

The compound commonly referred to as **3-Amino-2-chloro-6-picoline** is systematically named 2-chloro-6-methylpyridin-3-amine according to IUPAC nomenclature.[1] This naming convention precisely defines the substitution pattern on the pyridine ring, which is essential for unambiguous communication in scientific literature and patent applications.

Table 1: Compound Identification

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Identifier	Value	Source
IUPAC Name	**2-chloro-6-methylpyridin-3-amine**	**PubChem[1]**
Common Name	3-Amino-2-chloro-6-picoline	Santa Cruz Biotechnology[2]
CAS Number	39745-40-9	PubChem[1]
Molecular Formula	$C_6H_7ClN_2$	PubChem[1]
Molecular Weight	142.59 g/mol	Santa Cruz Biotechnology[2]
Canonical SMILES	CC1=NC(=C(C=C1)N)Cl	PubChem[1]

| InChI Key | SUMSBUDMYMYTLL-UHFFFAOYSA-N | PubChem[1] |

Physicochemical and Safety Data

A thorough understanding of the physicochemical properties and safety profile of 2-chloro-6-methylpyridin-3-amine is critical for its effective and safe handling in a laboratory setting. This compound is a solid at room temperature and requires specific storage conditions to maintain its stability.

Table 2: Physicochemical and Safety Properties

Property	Value	Source
Physical Form	**Solid**	**Sigma-Aldrich[3]**
Purity	Typically ≥98%	Sigma-Aldrich[3]
Storage Temperature	-20°C, under inert atmosphere, in a dark place	Sigma-Aldrich[3]
GHS Pictogram	GHS07 (Exclamation Mark)	Sigma-Aldrich[3]
Signal Word	Warning	Sigma-Aldrich[3]
Hazard Statements	H302, H315, H319, H332, H335	Sigma-Aldrich[3]

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| Precautionary Statements | P280, P305+P351+P338, P310 | Sigma-Aldrich[3] |

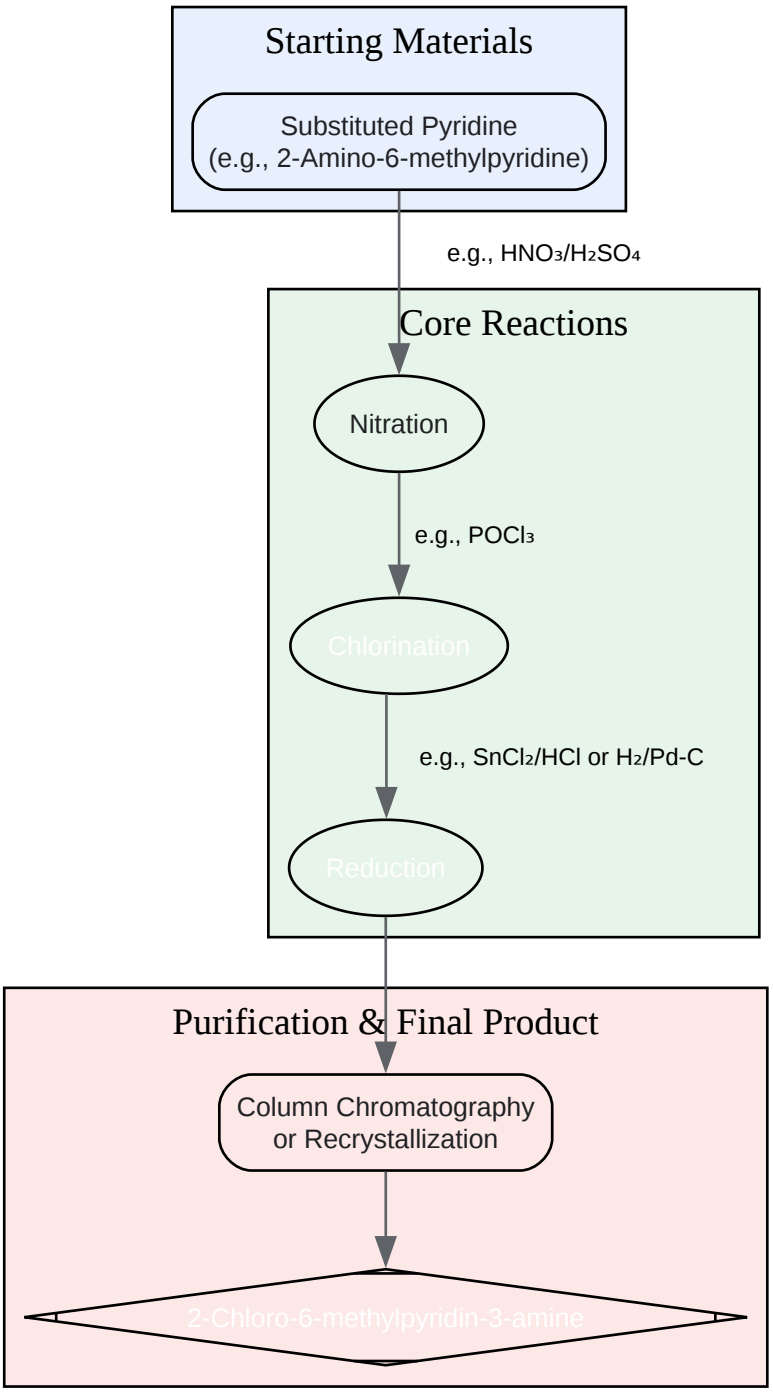
The provided hazard statements indicate that 2-chloro-6-methylpyridin-3-amine is harmful if swallowed (H302), causes skin irritation (H315), causes serious eye irritation (H319), is harmful if inhaled (H332), and may cause respiratory irritation (H335).[3] Appropriate personal protective equipment (PPE), including gloves and eye protection, is mandatory when handling this compound.[4][5]

Synthesis and Purification

The synthesis of 2-chloro-6-methylpyridin-3-amine and its structural isomers often involves multi-step sequences starting from readily available pyridine derivatives. For instance, a related compound, 2-chloro-3-amino-4-methylpyridine, a key intermediate for the drug Nevirapine, can be synthesized from 2-cyanoacetamide and 4,4-dimethoxy-2-butanone through condensation, cyclization, chlorination, hydrolysis, and a Hofmann rearrangement.[6] Another route involves the reduction of a nitropyridine precursor. The synthesis of 6-chloro-2-methylpyridin-3-amine can be achieved by dissolving 2-chloro-5-nitro-6-methylpyridine in ethanol and concentrated hydrochloric acid, followed by reduction.[7]

Diagram 1: Generalized Synthetic Workflow

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Caption: Generalized workflow for pyridinamine synthesis.

Detailed Purification Protocol

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Post-synthesis, purification is paramount to ensure the high purity required for subsequent applications. A typical laboratory-scale purification involves column chromatography.

- Slurry Preparation: The crude solid product is dissolved in a minimal amount of a suitable solvent, such as dichloromethane or ethyl acetate.
- Column Packing: A silica gel slurry is prepared using a non-polar eluent (e.g., petroleum ether or hexane) and packed into a chromatography column.
- Loading and Elution: The dissolved crude product is carefully loaded onto the top of the silica gel bed. The product is then eluted using a gradient of ethyl acetate in petroleum ether.
- Fraction Collection and Analysis: Fractions are collected and analyzed by thin-layer chromatography (TLC) to identify those containing the pure product.
- Solvent Removal: The fractions containing the pure compound are combined, and the solvent is removed under reduced pressure to yield the purified solid.

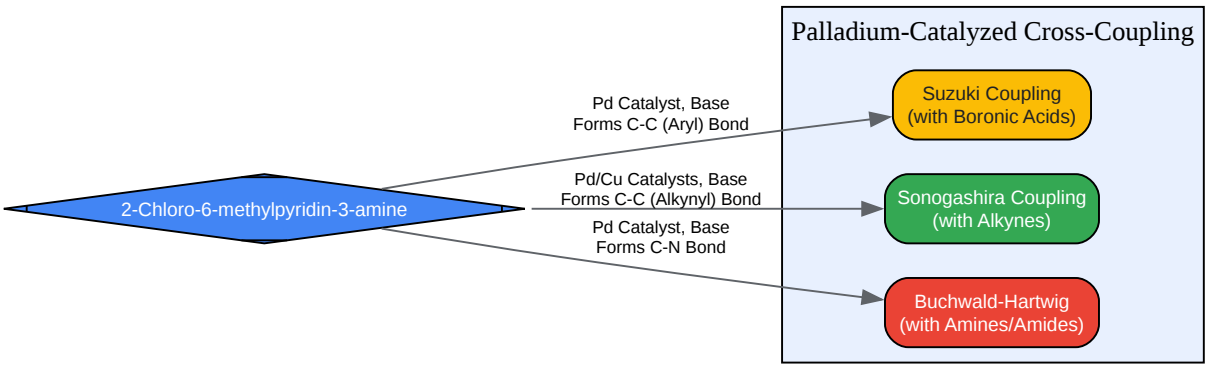
Chemical Reactivity and Applications in Drug Discovery

The utility of 2-chloro-6-methylpyridin-3-amine as a building block stems from the distinct reactivity of its functional groups. The chlorine atom at the 2-position and the amino group at the 3-position provide orthogonal handles for synthetic transformations.

The pyridine scaffold itself is a privileged structure in medicinal chemistry.[8] The chlorine atom, particularly when positioned ortho or para to the ring nitrogen (as in the 2- or 6-position), is activated towards nucleophilic aromatic substitution (SNAr) and is an excellent substrate for palladium-catalyzed cross-coupling reactions.[9]

Diagram 2: Key Derivatization Strategies

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